

# Piperazinomycin: Core Characteristics & Production

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Piperazinomycin

CAS No.: 83858-82-6

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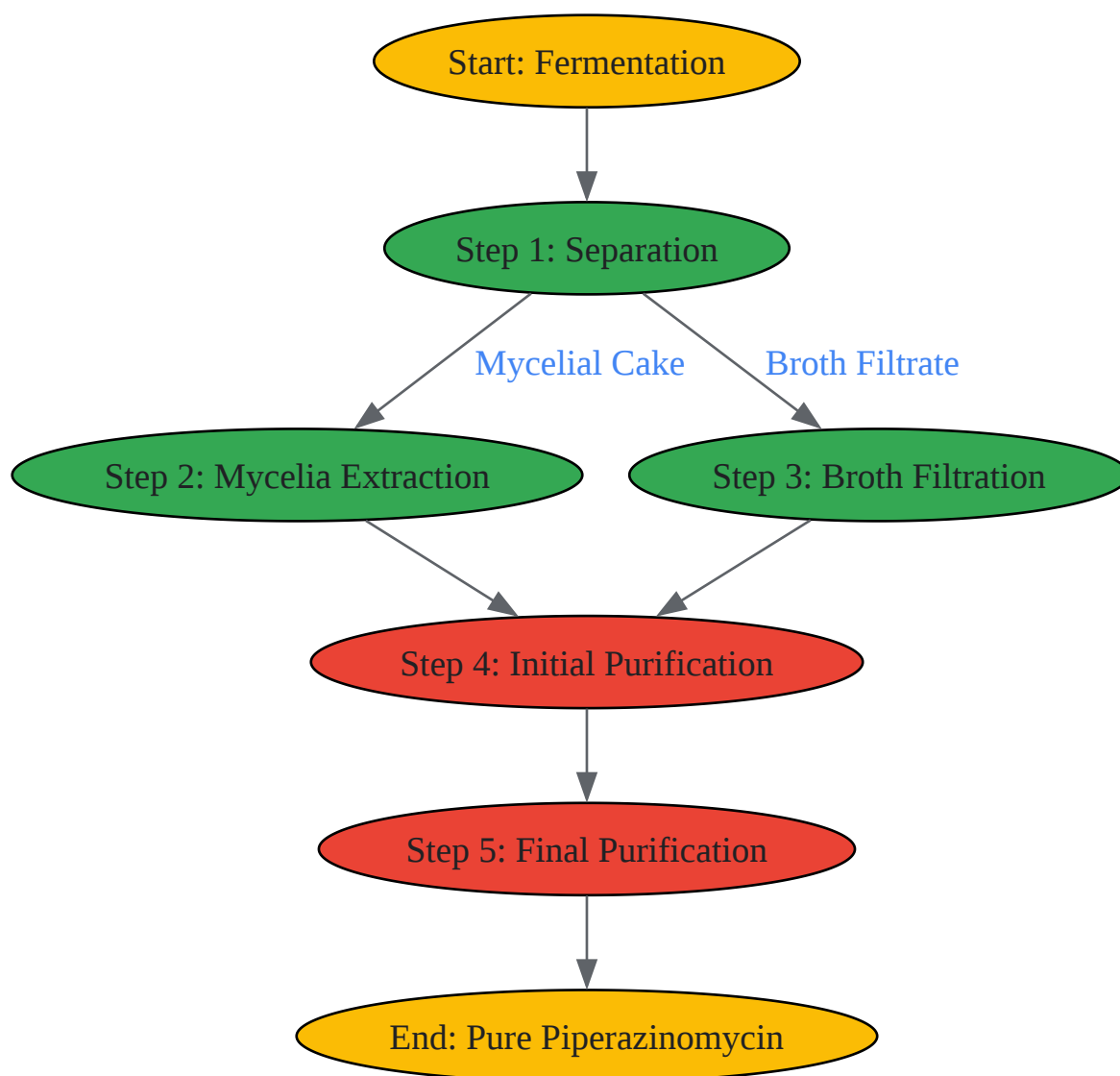
**Piperazinomycin** is an antifungal antibiotic characterized as a **basic and lipophilic** compound, produced by the bacterium *Streptoverticillium olivoreticuli* subsp. *neoenacticus* [1] [2].

The table below summarizes its fundamental properties:

Property	Description
Producing Microorganism	<i>Streptoverticillium olivoreticuli</i> subsp. <i>neoenacticus</i> [1] [2]
Molecular Formula	C~18~H~20~N~2~O~2~ [2]
Nature	Basic, Lipophilic [1] [2]
Antifungal Spectrum	Fungi and yeasts; particularly active against <i>Trichophyton</i> species [1] [2]

## Fermentation, Extraction & Purification Protocol

The following workflow and methodology detail the process for obtaining **piperazinomycin** from the microbial culture.



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#### Detailed Methodologies:

- **Step 1 & 2: Mycelia Extraction** The mycelial cake, separated from the fermented broth, is extracted using **methanol** to solubilize the antibiotic [1] [2].
- **Step 3: Broth Filtration** The filtered broth is processed via adsorption chromatography. The filtrate is passed through **Amberlite XAD-2** resin, and the bound **piperazinomycin** is eluted using **aqueous acetone** [1] [2].
- **Step 4: Initial Purification** The crude extracts from both pathways are combined and subjected to column chromatography. The first step typically uses **Sephadex LH-20** for desalting and initial

fractionation based on size exclusion and adsorption [1] [2].

- **Step 5: Final Purification** Further purification is achieved by a second round of size-exclusion chromatography on **Sephadex G-15**, followed by a final polishing step using **preparative thin-layer chromatography (TLC)** on silica gel [1] [2].

A critical step in the process is the liquid-liquid extraction of the broth filtrate at **alkaline pH** using **methyl isobutyl ketone (MIBK)**, which leverages the basic and lipophilic nature of **piperazinomycin** for effective separation from aqueous contaminants [1] [2].

## Biological Activity Assessment

The antifungal activity of **piperazinomycin** was evaluated against a panel of fungi and yeasts. The following table summarizes its notable biological profile:

Assay Aspect	Findings for Piperazinomycin
Antifungal Spectrum	Shows inhibitory activity against a range of fungi and yeasts [1] [2].
Potency vs. <i>Trichophyton</i>	Exhibits particularly strong activity against fungi of the genus <i>Trichophyton</i> [1] [2].

## Research Context and Modern Perspectives

While the original isolation was reported decades ago, the piperazine moiety remains a critical pharmacophore in modern drug discovery.

- **Piperazine in Modern Antimicrobials:** Piperazine is a privileged structure in pharmaceuticals, found in many commercial antibiotics (like Ciprofloxacin and Levofloxacin) and antifungal agents [3]. Current research continues to explore synthetic piperazine derivatives, such as **novel triazole piperazine compounds**, which show promising activity against plant pathogens like *Fusarium graminearum* and *Rhizoctonia solani* [4].
- **Advanced Screening Techniques:** Modern approaches for discovering metabolite-producing microbes involve direct screening of environmental samples. For example, agar plates containing a

test organism can be used to detect antibiotics by observing zones of growth inhibition, a method that could be applied in the search for new **piperazinomycin** analogs [5].

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## References

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To cite this document: Smolecule. [Piperazinomycin: Core Characteristics & Production]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b588498#piperazinomycin-producing-microorganism-isolation>]

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